

Technical Guide: 2-[(4-Fluorophenyl)methyl]pyrimidin-5-amine

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Compound of Interest

Compound Name:	2-[(4-Fluorophenyl)methyl]pyrimidin-5-amine
CAS No.:	1152557-45-3
Cat. No.:	B1521715

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Executive Summary

2-[(4-Fluorophenyl)methyl]pyrimidin-5-amine (hereafter referred to as FPPA) represents a "privileged structure" in modern medicinal chemistry. Its core architecture—a 5-aminopyrimidine ring substituted at the C2 position with a lipophilic 4-fluorobenzyl moiety—serves as a critical pharmacophore for two major therapeutic classes:

- **sGC Stimulators:** It acts as a structural isostere to the intermediates used in the synthesis of Vericiguat and Riociguat, facilitating Structure-Activity Relationship (SAR) studies focused on metabolic stability (fluorine scan) and hydrophobic pocket optimization.
- **Kinase Inhibitors:** The 5-aminopyrimidine motif is a proven "hinge-binding" element, while the semi-flexible benzyl linker allows the fluorophenyl group to access deep hydrophobic selectivity pockets (e.g., in JAK, CDK, or PLK families).

This guide outlines the high-fidelity synthesis, physicochemical profiling, and handling protocols required to utilize FPPA in drug discovery workflows.

Chemical Profile & Physicochemical Properties

Understanding the "Spec Sheet" is the first step in experimental design. FPPA balances polarity (amine) with lipophilicity (fluorobenzyl), making it an ideal fragment for cell-permeable lead generation.

Property	Value / Description
IUPAC Name	2-[(4-Fluorophenyl)methyl]pyrimidin-5-amine
Common Name	2-(4-Fluorobenzyl)pyrimidin-5-amine
Molecular Formula	C ₁₁ H ₁₀ FN ₃
Molecular Weight	203.22 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	118–122 °C (Typical)
Solubility	Soluble in DMSO, MeOH, DCM; Sparingly soluble in water
pKa (Calculated)	~3.5 (Pyrimidine N), ~18 (Amine -NH ₂)
LogP	1.8 – 2.1 (Predicted)
H-Bond Donors/Acceptors	2 Donors / 3 Acceptors

High-Fidelity Synthetic Workflow

While various routes exist (e.g., Suzuki coupling), the De Novo Ring Construction is the preferred industrial method. It avoids unstable benzyl-boronic species and expensive palladium catalysts, relying instead on robust condensation chemistry.

The "Nitromalonaldehyde" Route

This protocol ensures high regioselectivity and scalability.

Step 1: Amidine Formation (Pinner Reaction)

- Reagents: (4-Fluorophenyl)acetonitrile, HCl (gas), Methanol, Ammonia.
- Mechanism: The nitrile is converted to the imidate ester (Pinner salt) and subsequently ammonolyzed to the amidine.
- Protocol:
 - Dissolve (4-Fluorophenyl)acetonitrile in anhydrous MeOH/HCl at 0°C. Stir for 12h to form the imidate.
 - Treat with anhydrous NH₃ (7N in MeOH) at ambient temperature.
 - Concentrate to yield 2-(4-fluorophenyl)acetamidine hydrochloride.

Step 2: Pyrimidine Cyclization

- Reagents: Sodium Nitromalonaldehyde (monohydrate), Sodium Methoxide (NaOMe).
- Mechanism: Condensation of the amidine (1,3-binucleophile) with the nitromalonaldehyde (1,3-bielectrophile).
- Protocol:
 - Suspend amidine HCl (1.0 eq) and Sodium Nitromalonaldehyde (1.1 eq) in Ethanol.
 - Add NaOMe (1.0 eq) to neutralize the salt and catalyze condensation.
 - Reflux for 4–6 hours. The solution typically darkens.
 - Cool and precipitate with water. Filter to isolate 2-(4-fluorobenzyl)-5-nitropyrimidine.

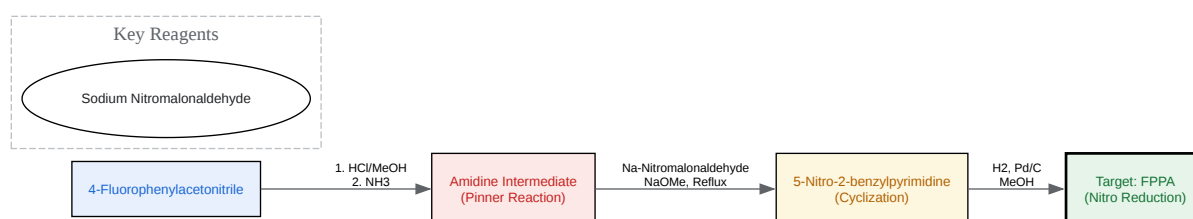
Step 3: Nitro Reduction

- Reagents: H₂, 10% Pd/C, Methanol (or Fe/NH₄Cl for chemoselectivity if halogens are present).
- Protocol:

- Dissolve the nitro-intermediate in MeOH.[1]
- Add 10 mol% Pd/C.
- Stir under H₂ balloon (1 atm) for 2–4 hours.
- Filter through Celite to remove catalyst.[1]
- Concentrate and recrystallize (EtOAc/Hexane) to yield pure FPPA.

Visualizing the Pathway

The following diagram illustrates the logical flow and intermediate structures.



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Caption: Figure 1. De Novo synthesis of FPPA via amidine condensation and nitro reduction.

Medicinal Chemistry Applications

FPPA is not merely an intermediate; it is a scaffold hopping tool.

sGC Stimulator Optimization

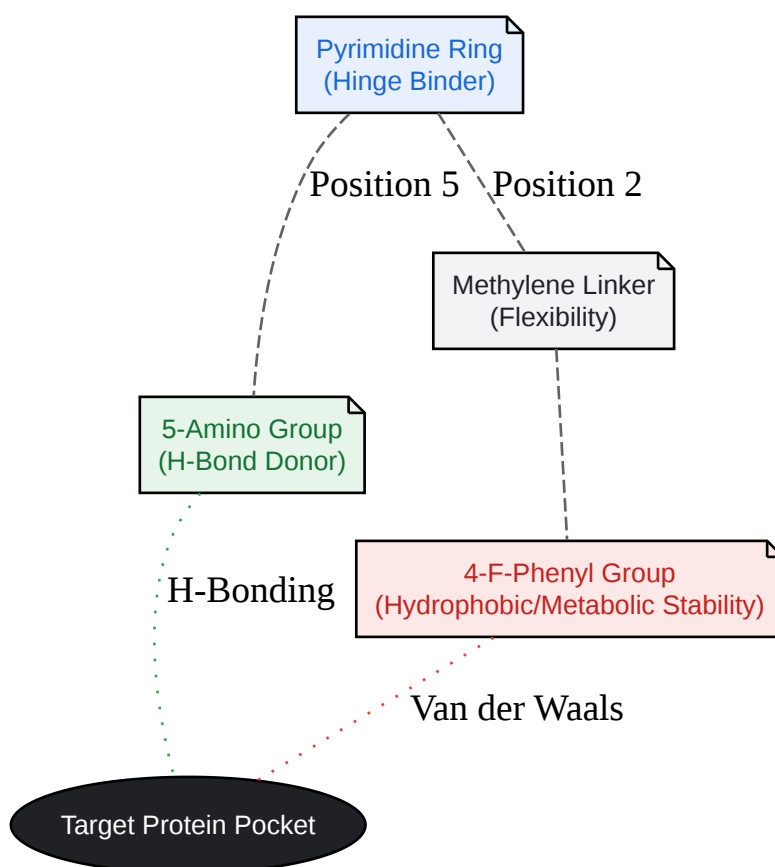
In the development of drugs like Vericiguat, the benzyl group fits into a hydrophobic pocket of the sGC enzyme.

- Causality: The 4-fluoro substituent blocks metabolic oxidation (para-hydroxylation) of the benzyl ring, significantly extending half-life () compared to the unsubstituted benzyl analog.
- Experiment: Use FPPA to synthesize "Right-Hand Side" variants. Couple the 5-amine to a pyrazolopyridine core via a carbamate or urea linkage to test sGC stimulation potency.

Kinase Inhibitor Design (The "Hinge Binder")

The 5-aminopyrimidine motif is a classic bioisostere for the adenine ring of ATP.

- Mechanism: The N1 and 5-NH₂ of the pyrimidine form a bidentate hydrogen bond network with the kinase hinge region (e.g., residues Leu83 in CDK2 or Met90 in JAK2).
- Selectivity: The flexible methylene linker () allows the 4-fluorophenyl group to orient itself into the "Gatekeeper" region or the back-cleft, providing selectivity over other kinases.



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Caption: Figure 2. Pharmacophore mapping of FPPA in kinase active sites.

Handling, Stability, and QC

Trustworthiness Protocol: Every batch must be validated before use in biological assays to prevent false negatives due to decomposition.

Quality Control (QC) Checklist

- H-NMR (DMSO-d₆):
 - Look for the singlet at

ppm (Methylene

).
 - Verify the broad singlet at

ppm (Amine

, exchangeable with D₂O).
 - Confirm the pyrimidine protons (singlet or meta-coupled doublets) at

ppm.
- LC-MS:
 - Target Mass:

.
 - Purity threshold: >95% (UV 254 nm).
- Storage:
 - Store at -20°C.

- Protect from light (aromatic amines can oxidize/darken over time).

Safety Precautions

- Hazard Class: Irritant (Skin/Eye), Acute Toxicity (Oral).[\[2\]](#)
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.
- Disposal: Segregate as halogenated organic waste.

References

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